

recommended storage conditions for 5-nitro-1H-indazole-3-carboxylic acid

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Compound of Interest

Compound Name: 5-nitro-1H-indazole-3-carboxylic
Acid

Cat. No.: B1311438

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Technical Support Center: 5-Nitro-1H-indazole-3-carboxylic Acid

Introduction

This guide provides comprehensive technical support for the proper storage and handling of **5-nitro-1H-indazole-3-carboxylic acid** (CAS No. 78155-76-7). As a crucial intermediate in pharmaceutical and agrochemical research, maintaining the stability and purity of this compound is paramount for reproducible experimental outcomes.^[1] This document is designed for researchers, scientists, and drug development professionals to address common questions and troubleshoot potential issues related to its use.

Section 1: Recommended Storage Conditions

The long-term stability of **5-nitro-1H-indazole-3-carboxylic acid** is critically dependent on proper storage. The presence of both a nitro group and a carboxylic acid moiety on the indazole scaffold makes the molecule susceptible to degradation if not handled correctly. The primary goal is to minimize exposure to atmospheric moisture, oxygen, light, and elevated temperatures.

Core Storage Protocol

For optimal long-term stability and to preserve the compound's purity (typically $\geq 95\%$), it is imperative to store **5-nitro-1H-indazole-3-carboxylic acid** under the following conditions.^[1]

Parameter	Recommended Condition	Rationale
Temperature	2°C to 8°C	Refrigeration significantly slows the rate of potential degradation reactions, ensuring maximum shelf life. ^[2]
Atmosphere	Store under an inert gas (Argon or Nitrogen)	The indazole ring and nitro group can be sensitive to oxidation. An inert atmosphere displaces oxygen and moisture, preventing oxidative degradation. ^[3]
Container	Tightly sealed, light-resistant (amber) glass vial	Prevents exposure to ambient moisture and air. ^{[4][5]} Light-resistant containers protect the compound from photo-degradation.
Location	Dry, well-ventilated, dedicated chemical storage area	Ensures a controlled and safe environment, away from incompatible materials. ^{[4][6]}

Section 2: Frequently Asked Questions (FAQs)

Q1: We received the compound, and it was shipped at ambient temperature. Is it still viable?

A: Yes. The compound is generally stable for the duration of shipping at ambient temperatures. However, for long-term storage, it is crucial to transfer it to the recommended 2-8°C conditions immediately upon receipt to ensure its stability and purity for future experiments.

Q2: Can I store the compound at room temperature for short-term use?

A: While not ideal, short-term storage (i.e., for a few days) at room temperature in a tightly sealed container, preferably within a desiccator to protect from moisture, is acceptable.^[3]

However, for any period longer than a week, or to guarantee the highest purity, refrigeration is strongly advised.

Q3: The material is a light yellow solid. Is this normal?

A: Yes, the typical appearance of **5-nitro-1H-indazole-3-carboxylic acid** is a colorless to yellow or light cream solid.[1][2][5] The exact hue can vary slightly between batches. A uniform light-yellow color is not typically an indication of degradation.

Q4: What solvents are recommended for dissolving this compound?

A: While specific solubility data is not extensively published, compounds with a carboxylic acid group are often soluble in organic solvents like DMSO, DMF, and methanol, particularly with gentle warming. Its parent compound, 5-nitroindazole, has very low aqueous solubility.[7] For experimental use, always prepare solutions fresh. Do not store the compound in solution for extended periods, as this can accelerate degradation compared to storage in its solid state.

Q5: Are there any specific safety concerns I should be aware of?

A: As with any nitroaromatic compound, it should be handled with care.[8] Avoid creating dust, as inhalation may cause respiratory tract irritation.[9] Always handle the compound in a well-ventilated area or chemical fume hood, wearing appropriate Personal Protective Equipment (PPE), including gloves, safety goggles, and a lab coat.[5][10]

Section 3: Troubleshooting Guide

This section addresses issues that may arise during the handling and use of the compound.

Issue Observed	Possible Cause(s)	Recommended Action(s)
Significant Color Change (e.g., darkening to brown)	1. Degradation: Prolonged exposure to light, air (oxidation), moisture, or elevated temperatures. 2. Contamination: Cross-contamination from a spatula or reaction vessel.	1. Verify Purity: Re-analyze the material by a suitable method (e.g., HPLC, NMR) to confirm its purity before use. 2. Review Storage: Ensure storage conditions align with the recommendations in this guide. Check refrigerator temperatures and container seals. 3. Isolate: If contamination is suspected, quarantine the vial and use a fresh, unopened stock if available.
Inconsistent Experimental Results or Low Yield	1. Compound Degradation: The compound may have degraded due to improper storage or handling, leading to lower effective concentration. 2. Weighing/Handling Error: The compound is a light powder and can be sensitive to static.	1. Purity Check: Confirm the purity of your starting material. 2. Use Fresh Stock: If possible, perform a control experiment using a newly opened vial of the compound. 3. Refine Technique: Use an anti-static weighing dish and ensure balances are properly calibrated. Prepare solutions immediately before use.
Poor Solubility in a Previously Used Solvent	1. Compound Degradation: Degradation products may have different solubility profiles. 2. Solvent Quality: The solvent may have absorbed moisture or degraded.	1. Verify Purity: Check the compound for signs of degradation. 2. Use Fresh Solvent: Always use fresh, anhydrous-grade solvent from a recently opened bottle.

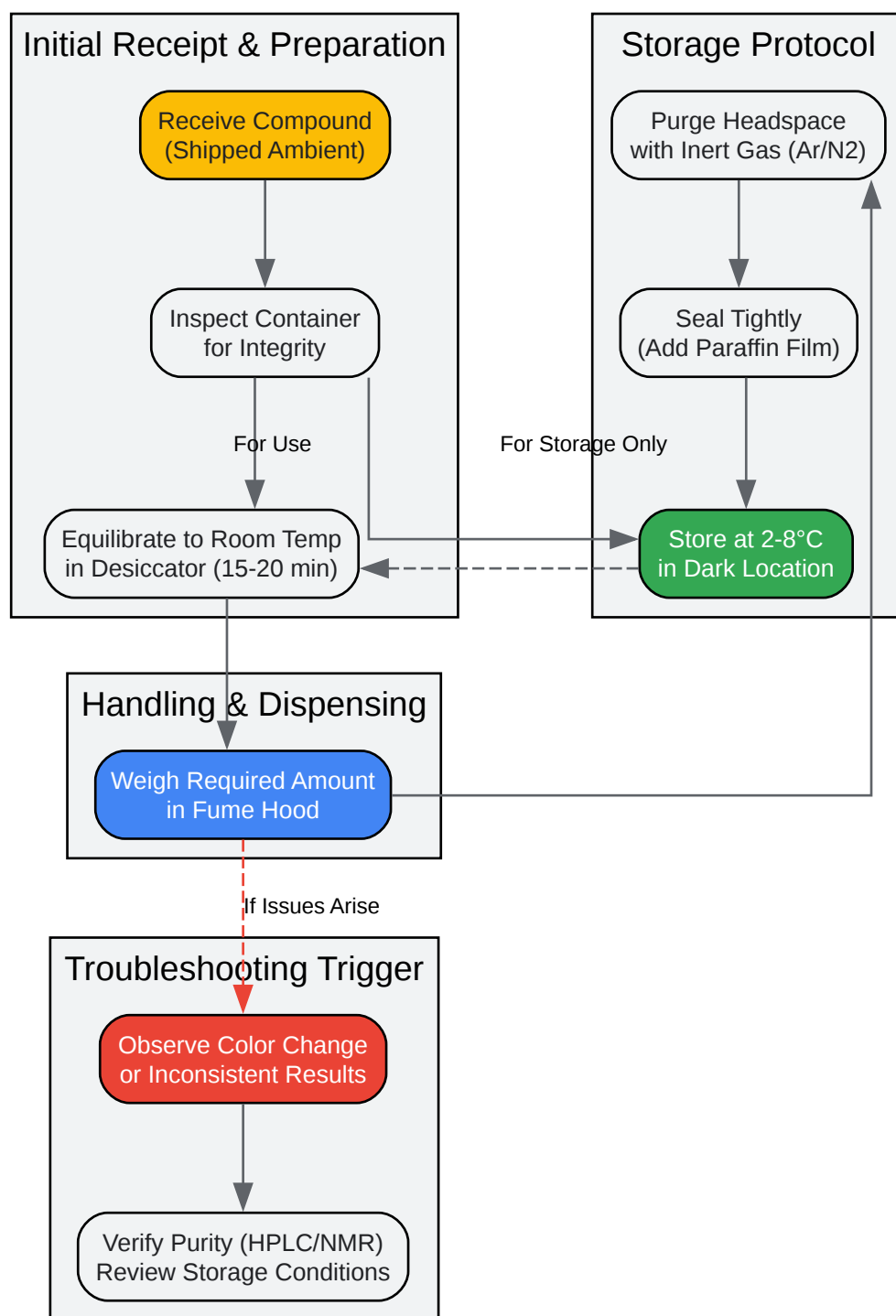
Section 4: Experimental Protocols & Workflows

Protocol 4.1: Step-by-Step Handling and Storage Procedure

- Receiving: Upon receipt, visually inspect the container for damage. Note the delivery date on the vial.
- Initial Storage: Immediately transfer the sealed container to a refrigerator designated for chemical storage, maintaining a temperature of 2-8°C.
- Dispensing:
 - Allow the container to equilibrate to room temperature for 15-20 minutes inside a desiccator before opening. This critical step prevents atmospheric moisture from condensing on the cold solid.
 - Conduct all weighing and handling inside a chemical fume hood.
 - Use clean, dry spatulas and weighing instruments.
 - Dispense the required amount quickly.
- Resealing and Storage:
 - Before resealing, it is best practice to purge the vial's headspace with an inert gas like argon or nitrogen.
 - Seal the container cap tightly. Use paraffin film for an extra layer of protection against moisture ingress.
 - Promptly return the container to the 2-8°C storage location.

Workflow Diagram: Storage Decision Process

The following diagram illustrates the standard operating procedure for storing **5-nitro-1H-indazole-3-carboxylic acid**.



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Caption: Workflow for handling and storage of **5-nitro-1H-indazole-3-carboxylic acid**.

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